

# Thermochemical Profile of 2,2,2-Trichloroacetaldehyde Hydrate: A Technical Guide

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## Compound of Interest

Compound Name: 2,2,2-Trichloroacetaldehyde hydrate

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This technical guide provides a comprehensive overview of the available thermochemical data for **2,2,2-trichloroacetaldehyde hydrate**, commonly known as chloral hydrate ( $C_2H_3Cl_3O_2$ ). The information is compiled from established chemical databases and scientific literature to support research and development activities. This document presents quantitative data in structured tables, details experimental methodologies, and includes visualizations of relevant chemical and metabolic pathways.

## Core Thermochemical Data

The key thermochemical parameters for **2,2,2-trichloroacetaldehyde hydrate** are summarized below. These values are essential for understanding the compound's stability, reactivity, and energy profile.

Thermochemical Property	Symbol	Value	Units
Standard Enthalpy of Formation (solid)	$\Delta_f H^\circ(s)$	-555.66 kJ/mol	$\text{kJ}\cdot\text{mol}^{-1}$
Enthalpy of Hydration of Chloral	$\Delta_r H^\circ$	$-51.76 \pm 0.08$	$\text{kJ}\cdot\text{mol}^{-1}$

Note: The Standard Enthalpy of Formation for solid chloral hydrate was calculated based on the experimentally determined enthalpy of hydration of liquid chloral and the standard enthalpies of formation for liquid chloral and liquid water. Data for standard molar entropy ( $S^\circ$ ) and heat capacity ( $C_p$ ) for solid chloral hydrate are not readily available in the reviewed literature.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of chloral hydrate is provided in the table below.

Property	Value
Molecular Formula	$\text{C}_2\text{H}_3\text{Cl}_3\text{O}_2$
Molecular Weight	165.40 g/mol
Appearance	Colorless, transparent, or white crystals[1]
Melting Point	57 °C
Boiling Point	98 °C (decomposes into chloral and water)[1]
Density	1.9081 g/cm <sup>3</sup> at 20 °C[1]
Solubility in Water	Very soluble[1]

## Experimental Protocols

The determination of the thermochemical data presented in this guide relies on precise experimental techniques, primarily calorimetry.

## Determination of the Enthalpy of Hydration of Chloral

The enthalpy of hydration of chloral to form chloral hydrate has been determined using solution calorimetry. While the specific experimental details from the original studies by Pritchard and Skinner (1950) are not fully detailed in the readily available literature, a general methodology for such a measurement can be described.

**Objective:** To measure the heat released during the hydration of anhydrous chloral in an aqueous solution to form chloral hydrate.

**Apparatus:**

- Isothermal solution calorimeter
- Stirring mechanism
- Calibrated thermistor or thermometer
- Glass ampoules for sample introduction
- Data acquisition system

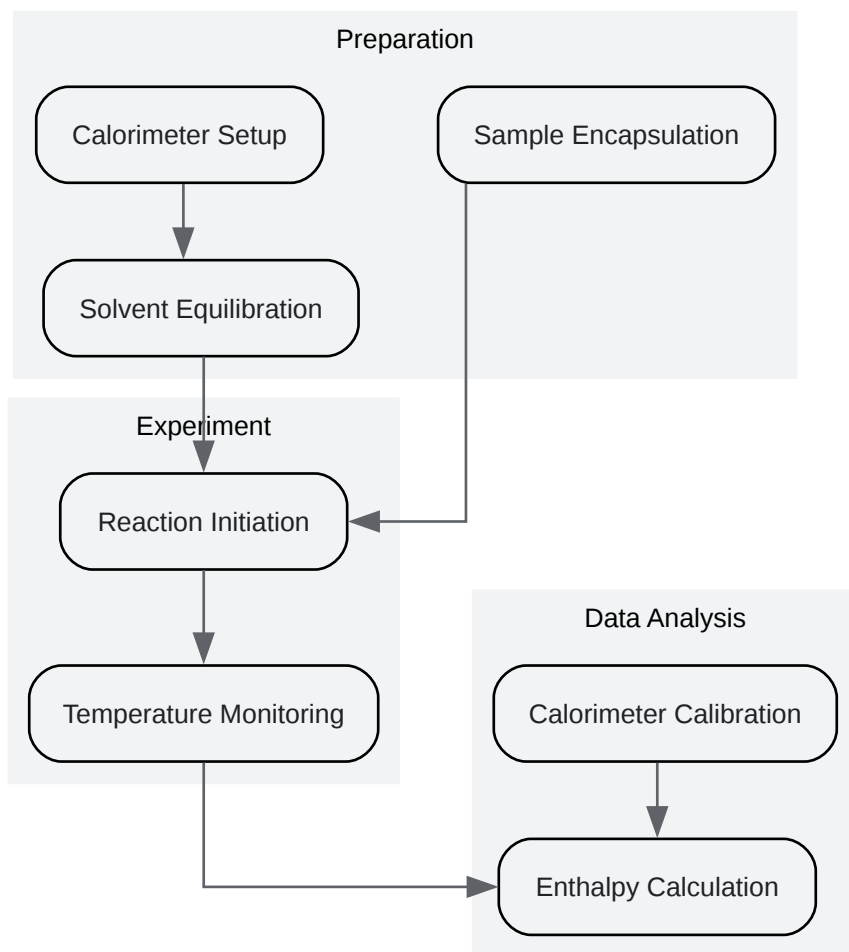
**Procedure:**

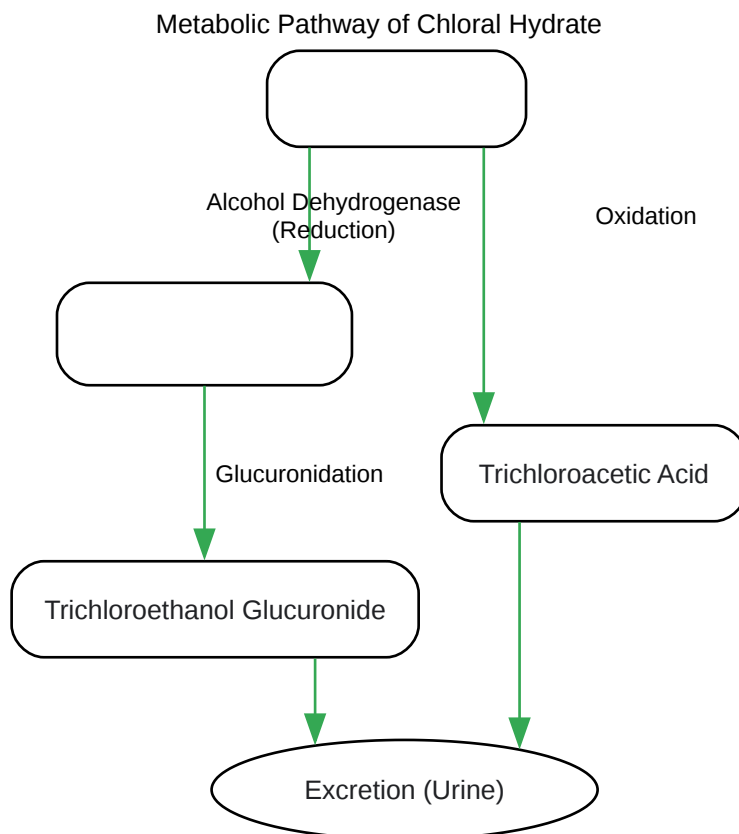
- A known volume of distilled water is placed in the reaction vessel of the calorimeter and allowed to reach thermal equilibrium.
- A precisely weighed sample of anhydrous chloral is sealed in a thin-walled glass ampoule.
- The ampoule is submerged in the water within the calorimeter.
- Once the system has reached a stable baseline temperature, the ampoule is broken to initiate the hydration reaction.
- The temperature change of the solution is meticulously recorded until a new stable final temperature is reached.

- The calorimeter is calibrated by introducing a known amount of electrical energy and measuring the corresponding temperature rise to determine the heat capacity of the system.
- The enthalpy of hydration is calculated from the observed temperature change, the heat capacity of the calorimeter and its contents, and the moles of chloral reacted.

The following diagram illustrates the general workflow for a solution calorimetry experiment.

## Experimental Workflow: Solution Calorimetry





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## References

- 1. CHLORAL AND CHLORAL HYDRATE - Trichloroethylene, Tetrachloroethylene, and Some Other Chlorinated Agents - NCBI Bookshelf [ncbi.nlm.nih.gov]
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